

"3-Methyloxetane-3-carbaldehyde" CAS number and properties

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Compound of Interest

Compound Name: 3-Methyloxetane-3-carbaldehyde

Cat. No.: B1319623

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An In-depth Technical Guide to **3-Methyloxetane-3-carbaldehyde**

CAS Number: 99419-31-5[1][2]

This guide provides a comprehensive overview of **3-Methyloxetane-3-carbaldehyde**, a valuable building block for researchers, scientists, and professionals in drug development. The document covers its chemical and physical properties, safety information, and synthesis, with a focus on its emerging role in the field of targeted protein degradation.

Chemical and Physical Properties

3-Methyloxetane-3-carbaldehyde is a colorless or light yellow liquid.[3] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C5H8O2	[1] [2]
Molecular Weight	100.117 g/mol	[1]
Boiling Point	63 °C at 30 Torr	
Density (predicted)	1.150 ± 0.06 g/cm ³	
XLogP3	-0.3	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	1	
Exact Mass	100.052429494	
Complexity	84.1	

Safety Information

It is crucial to handle **3-Methyloxetane-3-carbaldehyde** with appropriate safety precautions in a well-ventilated area.[\[3\]](#) The compound is classified as harmful if swallowed and is toxic to aquatic life with long-lasting effects.[\[2\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[2\]](#)

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[2\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[2\]](#)
- P273: Avoid release to the environment.[\[2\]](#)

- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P330: Rinse mouth.[2]
- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Synthesis of 3-Methyloxetane-3-carbaldehyde

The primary method for synthesizing **3-Methyloxetane-3-carbaldehyde** is through the oxidation of the corresponding primary alcohol, 3-(hydroxymethyl)-3-methyloxetane. The Dess-Martin periodinane (DMP) oxidation is a commonly employed method for this transformation due to its mild reaction conditions and high selectivity for the oxidation of primary alcohols to aldehydes.[4][5][6]

Experimental Protocol: Dess-Martin Oxidation of 3-(hydroxymethyl)-3-methyloxetane

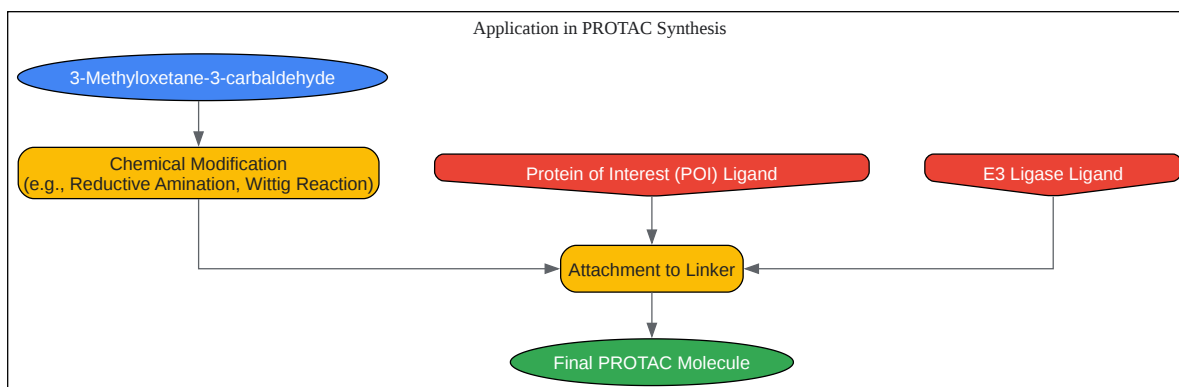
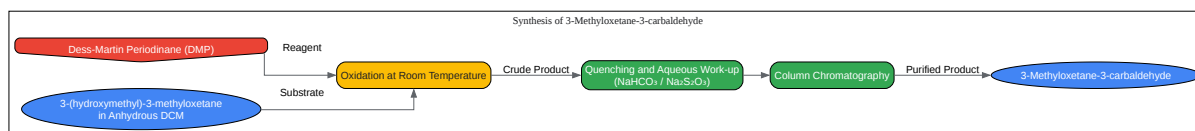
This protocol is a general guideline for the Dess-Martin oxidation and should be adapted and optimized for the specific substrate and scale.

Materials:

- 3-(hydroxymethyl)-3-methyloxetane
- Dess-Martin periodinane (DMP)
- Anhydrous dichloromethane (DCM)
- Sodium bicarbonate (NaHCO_3)
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4)
- Diatomaceous earth (e.g., Celite®)

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-(hydroxymethyl)-3-methyloxetane in anhydrous dichloromethane.
- **Addition of DMP:** To the stirred solution, add Dess-Martin periodinane in one portion at room temperature. The reaction is typically exothermic, and a slight temperature increase may be observed.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed. The reaction is usually complete within 1-3 hours.
- **Quenching and Work-up:**
 - Upon completion, dilute the reaction mixture with diethyl ether.
 - Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate and a saturated aqueous solution of sodium thiosulfate.
 - Stir the biphasic mixture vigorously until the solid byproducts are dissolved.
 - Separate the organic layer.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter the drying agent and concentrate the filtrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford pure **3-Methyloxetane-3-carbaldehyde**.



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